

# Application Note: Cyclopentadecanone Oxime in High-Performance Polymer Synthesis

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## Compound of Interest

Compound Name: Cyclopentadecanone Oxime

CAS No.: 34341-05-4

Cat. No.: B1348772

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## Executive Summary

### Cyclopentadecanone oxime (

) is the strategic intermediate for producing Polypentadecalactam (Nylon 15), a rare, large-ring polyamide. Unlike common nylons (Nylon 6, Nylon 6,6), Nylon 15 possesses a long aliphatic chain separating amide groups, imparting properties closer to polyethylene but with the structural integrity of a polyamide.

### Key Advantages in Biomedical & Industrial Applications:

- **Hydrophobicity:** Extremely low water absorption (< 1%) compared to Nylon 6, ensuring dimensional stability in physiological fluids.
- **Biocompatibility:** Suitable for long-term medical implants, catheters, and non-erodible drug delivery matrices.
- **Flexibility:** High impact strength and flexibility without plasticizers, reducing leaching risks in pharmaceutical packaging.

This guide provides a validated workflow for converting **cyclopentadecanone oxime** to the macrolactam monomer, followed by Anionic Ring-Opening Polymerization (AROP) to yield high-molecular-weight Nylon 15.

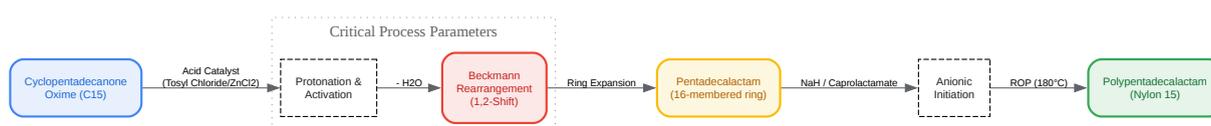
## Scientific Mechanism & Workflow

The transformation follows two critical phases:

- Beckmann Rearrangement: The acid-catalyzed expansion of the 15-membered cyclic oxime to the 16-membered lactam (Pentadecalactam).
- Anionic Ring-Opening Polymerization (AROP): The base-catalyzed propagation of the lactam into the linear polyamide.

## Mechanism Diagram

The following diagram illustrates the chemical pathway and critical control points.[1][2]



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Caption: Workflow converting **Cyclopentadecanone Oxime** to Nylon 15 via Beckmann Rearrangement and AROP.

## Experimental Protocols

### Protocol A: Synthesis of Pentadecalactam (Monomer)

Objective: Convert **cyclopentadecanone oxime** to pentadecalactam via a mild Beckmann rearrangement to avoid charring associated with traditional sulfuric acid routes.

Reagents & Equipment:

- **Cyclopentadecanone oxime** (Purity >98%)
- Cyanuric Chloride (TCT) or p-Toluenesulfonyl Chloride (TsCl)

- Zinc Chloride ( ) (Lewis Acid Catalyst)
- Acetonitrile (ACN) (Anhydrous)
- Rotary Evaporator, Inert Gas (Argon/Nitrogen) line

#### Step-by-Step Methodology:

- Preparation: In a flame-dried 250 mL round-bottom flask, dissolve 10.0 g (41.8 mmol) of **cyclopentadecanone oxime** in 100 mL of anhydrous acetonitrile under Argon.
- Catalyst Addition: Add 0.5 equivalents of TsCl and 0.1 equivalents of .
  - Expert Insight: The use of a Lewis acid ( ) combined with TsCl allows the reaction to proceed at lower temperatures (reflux) compared to the harsh 120°C required for sulfuric acid, preserving the macrocyclic ring integrity [1].
- Rearrangement: Heat the mixture to reflux (82°C) for 4–6 hours. Monitor conversion via TLC (Eluent: Hexane/Ethyl Acetate 3:1). The oxime spot ( ) should disappear, replaced by the more polar lactam spot ( ).
- Quenching: Cool to room temperature. Quench by adding 50 mL of saturated solution. Stir for 15 minutes.
- Isolation: Extract with Dichloromethane ( mL). Wash combined organics with brine, dry over , and concentrate in vacuo.

- Purification: Recrystallize the crude solid from Acetone/Hexane to yield white crystalline pentadecalactam.
  - Target Yield: >90%
  - Melting Point: 105–107°C

## Protocol B: Anionic Ring-Opening Polymerization (AROP)

Objective: Polymerize pentadecalactam into high-molecular-weight Nylon 15.

Reagents:

- Pentadecalactam (Monomer, dried in vacuum desiccator over )
- Sodium Caprolactamate (Catalyst) - Prepared in situ using NaH
- N-Acetylcaprolactam (Activator)
- High-temperature oil bath or reactor

Step-by-Step Methodology:

- Melt Preparation: Place 5.0 g of pentadecalactam in a polymerization tube equipped with a nitrogen inlet and mechanical stirrer. Flush with nitrogen for 20 minutes.
- Melting: Heat the tube to 160°C (well above the monomer MP of ~106°C) until a clear melt is obtained.
- Catalyst Formation: Add 1.5 mol% Sodium Hydride (NaH) (60% dispersion in oil). Stir for 5–10 minutes. Hydrogen gas will evolve.
  - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) NaH deprotonates the lactam amide group, generating the active lactamate anion.

- Initiation: Add 1.5 mol% N-Acetylcaprolactam (Activator).
  - Expert Insight: The activator prevents the "induction period" often seen in lactam polymerization, ensuring rapid and uniform chain growth [2].
- Polymerization: Increase temperature to 180–200°C and stir rapidly. The viscosity will increase sharply within 10–30 minutes, indicating polymer formation.
- Aging: Maintain temperature for 2 hours to ensure maximum conversion.
- Termination & Recovery: Cool to room temperature. The polymer will solidify into a tough, white block. Grind the polymer and wash with hot methanol to remove unreacted monomer (typically <3%).

## Characterization & Data Analysis

To validate the synthesis, the following parameters must be assessed.

Technique	Parameter	Expected Result	Significance
H-NMR (CDCl <sub>3</sub> )	3.2 ppm ( -N)	Shift from 3.4 (oxime) to 3.2 (amide)	Confirms rearrangement to lactam.
FT-IR	Amide I / II Bands	1640 (C=O), 1550 (N-H)	Confirms polyamide backbone structure.
DSC	Melting ( ) & Glass Transition ( )		Nylon 15 has a lower than Nylon 6 ( ) due to lower amide density, improving processability.
GPC	Molecular Weight ( )	30,000 – 100,000 Da	High is critical for mechanical strength in medical devices.

## Applications in Drug Development & Biomedical Engineering[8][9]

The unique "polyethylene-like" polyamide structure of Nylon 15 opens specific niches in pharmaceutical sciences:

### A. Non-Erodible Drug Delivery Matrices

Unlike PLGA (which degrades), Nylon 15 is biostable. It is ideal for long-term reservoir implants where the drug diffuses through the polymer matrix without matrix erosion.

- Application: Subcutaneous implants for hormonal therapy or chronic pain management.
- Mechanism:[1][2][3][4][5][6][7] The long aliphatic chain (

) creates a hydrophobic barrier, slowing the diffusion of hydrophilic drugs and allowing zero-order release profiles for months [3].

## B. Medical Tubing and Catheters

The low moisture absorption (<1.5%) prevents the polymer from swelling in blood or saline, maintaining precise dimensions and mechanical stiffness during surgical procedures.

- Comparison: Nylon 6 absorbs up to 9% water, losing stiffness. Nylon 15 retains modulus in vivo.

## C. 3D Printing of Medical Devices

Nylon 15 is highly suitable for Selective Laser Sintering (SLS) due to its wide processing window (difference between crystallization and melting temperatures). This allows for the rapid prototyping of patient-specific anatomical guides or prosthetics.

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